

1,1-dioxothiane-4-carboxylic acid IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **1,1-dioxothiane-4-carboxylic acid**

Cat. No.: **B153541**

[Get Quote](#)

An In-Depth Technical Guide to **1,1-Dioxothiane-4-Carboxylic Acid** for Advanced Research and Development

Introduction

1,1-Dioxothiane-4-carboxylic acid is a heterocyclic compound featuring a saturated six-membered ring containing a sulfone group and a carboxylic acid substituent. This unique combination of a highly polar sulfone moiety and an ionizable carboxylic acid group makes it a molecule of significant interest in medicinal chemistry and materials science. The rigid cyclic backbone constrains the molecular conformation, while the functional groups provide key interaction points for biological targets or polymer synthesis. This guide provides a comprehensive overview of its nomenclature, physicochemical properties, synthesis, and applications, tailored for researchers and drug development professionals.

Chemical Identity: IUPAC Nomenclature and Synonyms

The systematic naming of chemical structures is governed by the International Union of Pure and Applied Chemistry (IUPAC) to ensure unambiguous identification.^{[1][2][3][4]} The correct IUPAC name for this compound is **1,1-dioxothiane-4-carboxylic acid**.^{[5][6]}

The molecule is also known by several synonyms in commercial and academic literature. Understanding these is crucial for comprehensive literature searches and material sourcing.

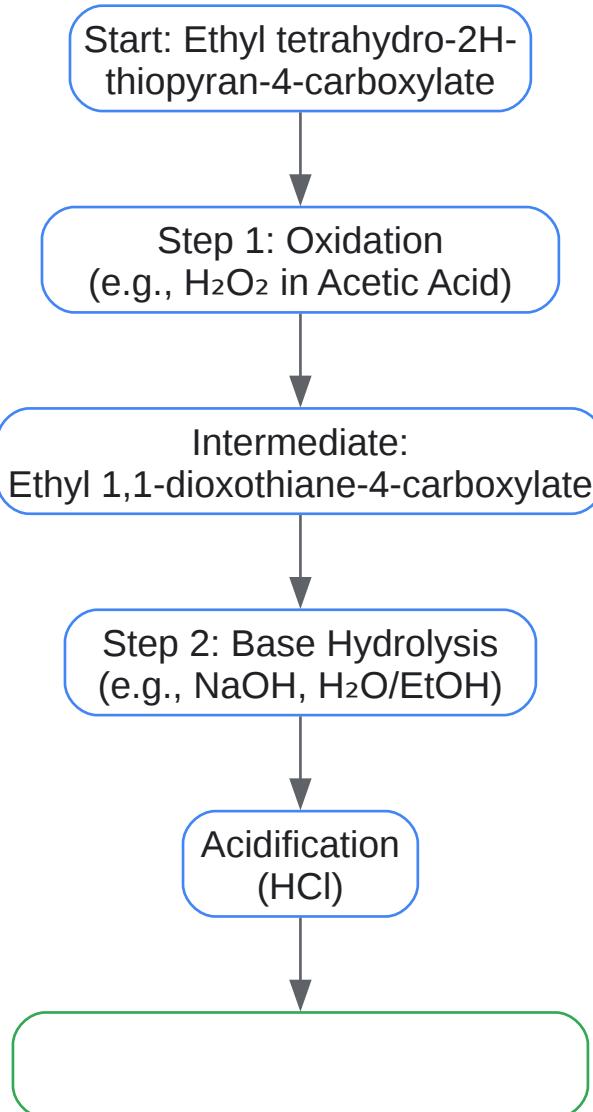
Common Synonyms:

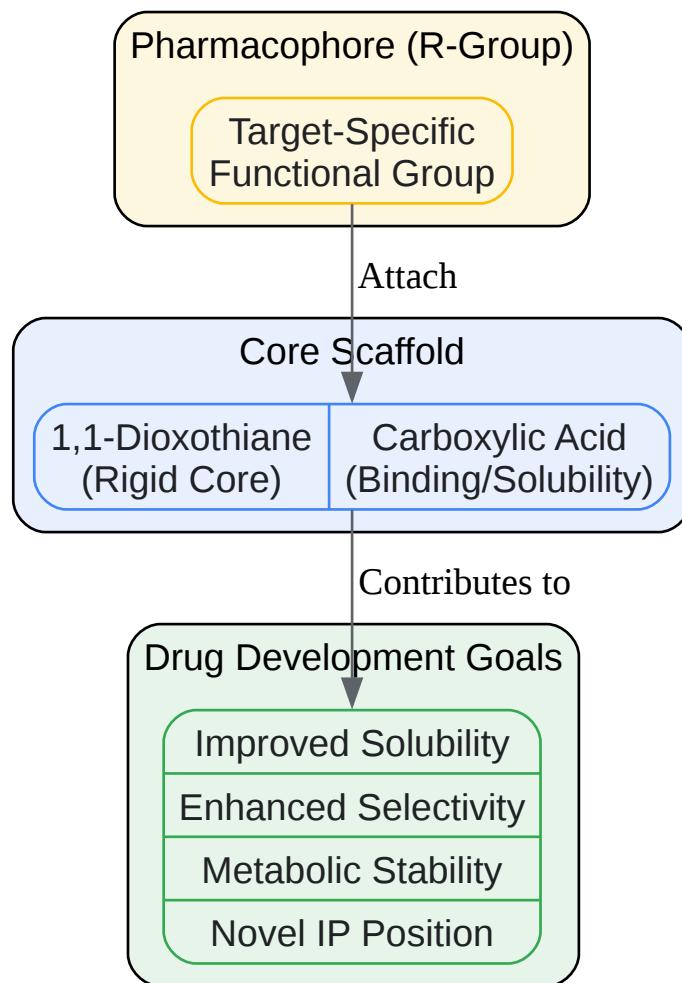
- Tetrahydro-2H-thiopyran-4-carboxylic acid 1,1-dioxide[5][6][7][8]
- 1,1-Dioxo-1-thiane-4-carboxylic acid[5]
- 1,1-Dioxo-hexahydro-1*λ*⁶-thiopyran-4-carboxylic acid[5]
- Tetrahydrothiopyran-4-carboxylic acid 1,1-dioxide[5][7]

Key Identifier:

- CAS Number: 64096-87-3[5][6][7][8][9]

Chemical Structure Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. List of carboxylic acids - Wikipedia [en.wikipedia.org]
- 2. youtube.com [youtube.com]
- 3. youtube.com [youtube.com]
- 4. chem.libretexts.org [chem.libretexts.org]

- 5. Tetrahydro-2H-thiopyran-4-carboxylic acid 1,1-dioxide | C6H10O4S | CID 1491755 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 7. echemi.com [echemi.com]
- 8. Tetrahydro-2H-thiopyran-4-carboxylic acid 1,1-dioxide | CAS 64096-87-3 | Chemical-Suppliers [chemical-suppliers.eu]
- 9. calpaclab.com [calpaclab.com]
- To cite this document: BenchChem. [1,1-dioxothiane-4-carboxylic acid IUPAC name and synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153541#1-1-dioxothiane-4-carboxylic-acid-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com